

Application Notes and Protocols for Cog 133 TFA Powder

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Compound of Interest

Compound Name: Cog 133 tfa

Cat. No.: B15609290

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Introduction

Cog 133, a peptide fragment of Apolipoprotein E (ApoE) corresponding to residues 133-149, is a significant research compound with potent anti-inflammatory and neuroprotective effects.[1][2][3][4] It functions as an antagonist of the $\alpha 7$ nicotinic acetylcholine receptors (nAChRs) and competes with the ApoE holoprotein for binding to the LDL receptor.[1][2][5] Supplied as a trifluoroacetate (TFA) salt, proper dissolution and handling are crucial for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the dissolution of **Cog 133 TFA** powder for both in vitro and in vivo research applications.

Data Presentation

Cog 133 TFA Properties

Property	Value	Source
Synonyms	Ac-LRVRLASHLRKLRKRL-NH ₂ , ApoE (133-149)	[2][5]
Molecular Formula	C ₉₉ H ₁₈₂ F ₃ N ₃₇ O ₂₁	[2][3]
Molecular Weight	2283.78 g/mol	[2]

Solubility Data

Solvent	Reported Solubility/Concentration	Recommendations and Notes	Source
Sterile Water	Soluble to 1 mg/mL	-	[6]
Not Specified	100 mg/mL	Requires sonication for a clear solution.	[1]
Aqueous Buffers (e.g., PBS)	High solubility is expected due to the basic amino acid residues.	Test on a small scale first.	[7]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in Sterile Water

This protocol is suitable for most in vitro applications.

Materials:

- **Cog 133 TFA** powder
- Sterile, nuclease-free water
- Sterile, low-protein-binding microcentrifuge tubes

- Vortex mixer
- Ultrasonic water bath

Procedure:

- Aliquoting: Before opening, briefly centrifuge the vial of **Cog 133 TFA** powder to ensure all the powder is at the bottom.
- Solvent Addition: Add the desired volume of sterile water to the vial to achieve the target concentration (e.g., for a 1 mg/mL stock solution, add 1 mL of water to 1 mg of powder).
- Initial Dissolution: Gently vortex the solution for 20-30 seconds to facilitate dissolution.
- Visual Inspection: Visually inspect the solution for any undissolved particulate matter.
- Sonication (if necessary): If the powder is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes.[\[1\]](#)
- Gentle Warming (optional): If sonication is insufficient, the solution can be gently warmed to 37°C for 10 minutes to aid dissolution.[\[6\]](#)
- Storage: Once fully dissolved, the stock solution can be stored at -20°C for up to one month or at -80°C for up to six months.[\[4\]](#) Avoid repeated freeze-thaw cycles.

Protocol 2: Reconstitution for In Vivo Studies

For in vivo experiments, it is often recommended to prepare fresh solutions.

Materials:

- **Cog 133 TFA** powder
- Sterile, pyrogen-free saline or other appropriate vehicle
- Sterile vials
- Vortex mixer

- Ultrasonic water bath

Procedure:

- Calculate Required Amount: Determine the total amount of **Cog 133 TFA** needed based on the dosage, animal weight, and number of animals. It is advisable to prepare a slight excess.
- Dissolution: Directly dissolve the calculated weight of **Cog 133 TFA** powder in the appropriate volume of sterile vehicle.
- Aid Dissolution: If precipitation or cloudiness occurs, gentle warming and/or sonication can be used to achieve a clear solution.^[1]
- Administration: Use the freshly prepared solution promptly.^[1]

Protocol 3: Optional TFA Salt Exchange

For sensitive biological assays where the TFA counter-ion may interfere, a salt exchange to hydrochloride (HCl) can be performed.^{[7][8]}

Materials:

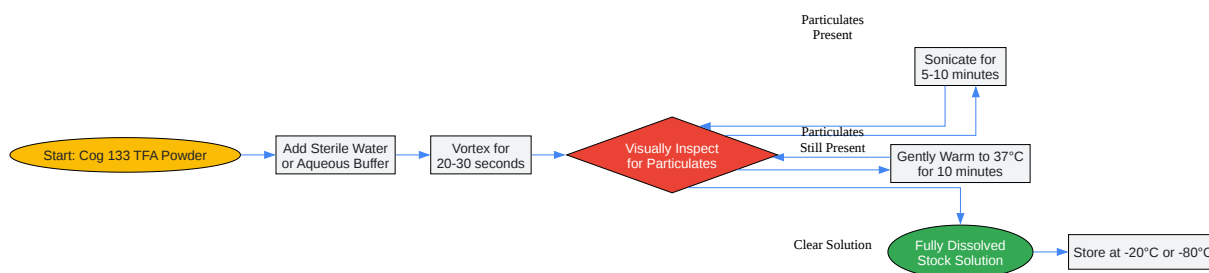
- **Cog 133 TFA** powder
- Sterile, nuclease-free water
- 100 mM HCl solution
- Liquid nitrogen or a dry ice/ethanol bath
- Lyophilizer

Procedure:

- Initial Dissolution: Dissolve the **Cog 133 TFA** in sterile water (e.g., at 1 mg/mL).
- Acidification: Add 100 mM HCl to the peptide solution to a final concentration of 2-10 mM.
- Incubation: Let the solution stand at room temperature for at least one minute.^[8]

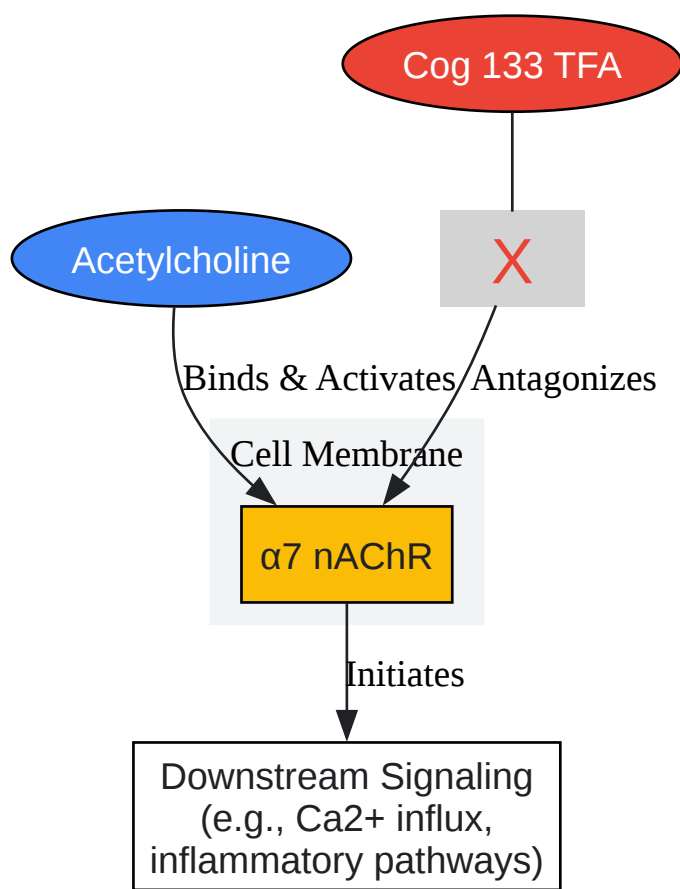
- Freezing: Flash-freeze the solution in liquid nitrogen or a dry ice/ethanol bath.[8]
- Lyophilization: Lyophilize the frozen solution overnight until a fluffy powder is obtained.[8]
- Repeat: To ensure complete removal of TFA, re-dissolve the lyophilized powder in the same HCl solution and repeat the freezing and lyophilization steps at least two more times.[8]
- Final Reconstitution: The resulting Cog 133 HCl salt can be dissolved in the desired experimental buffer as described in Protocol 1.

Mandatory Visualizations



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Caption: Workflow for dissolving **Cog 133 TFA** powder.



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Caption: Antagonistic action of Cog 133 on the $\alpha 7$ nAChR signaling pathway.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 3. [labcompare.com](https://www.labcompare.com) [[labcompare.com](https://www.labcompare.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [5. caymanchem.com \[caymanchem.com\]](#)
- [6. apexbt.com \[apexbt.com\]](#)
- [7. benchchem.com \[benchchem.com\]](#)
- [8. benchchem.com \[benchchem.com\]](#)
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